Crystal structure analysis of 4-Chloro-6-methyl-1H-indole

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Compound of Interest

Compound Name:	*4-Chloro-6-methyl-1H-indole*
CAS No.:	*885521-78-8*
Cat. No.:	*B1604361*

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An In-depth Technical Guide to the Crystal Structure Analysis of **4-Chloro-6-methyl-1H-indole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

The indole scaffold is a cornerstone in medicinal chemistry, forming the structural core of numerous bioactive compounds and pharmaceuticals.[1] Understanding the precise three-dimensional arrangement of atoms within substituted indoles is paramount for rational drug design and structure-activity relationship (SAR) studies. This guide provides a comprehensive, technically-grounded framework for the crystal structure analysis of **4-Chloro-6-methyl-1H-indole**, a halogenated indole derivative with potential applications in drug discovery. We will delve into the causality behind experimental choices, from synthesis and crystallization to X-ray diffraction and structural elucidation, offering field-proven insights for researchers in the pharmaceutical and chemical sciences.

Introduction: The Significance of the Indole Moiety

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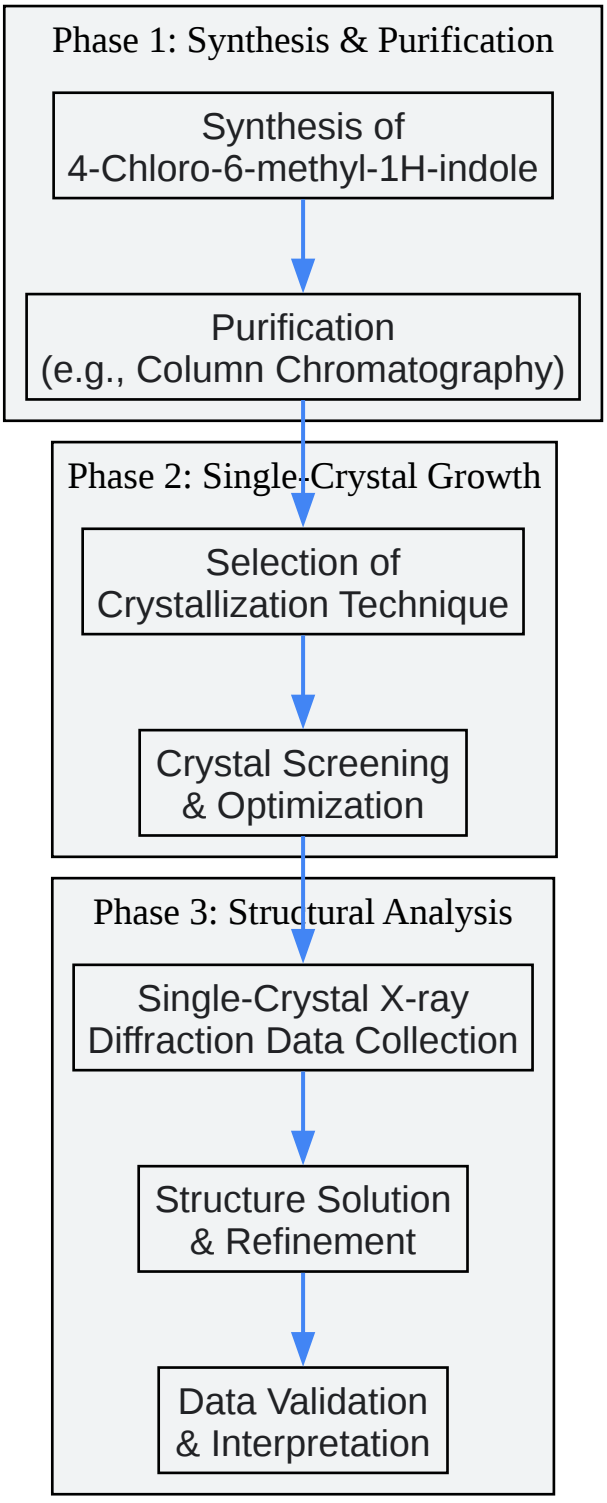
Indole and its derivatives are of immense interest due to their wide-ranging biological activities.[1] They are integral to the structure of essential amino acids like tryptophan and are found in a vast array of natural products and synthetic drugs with anticancer, antiviral, and antipsychotic properties.[1] The substitution pattern on the indole ring, including the introduction of halogens and alkyl groups, can significantly modulate a compound's physicochemical properties and its interaction with biological targets.[2][3]

The specific compound, **4-Chloro-6-methyl-1H-indole**, presents an interesting case for structural analysis. The presence of a chloro group at the 4-position and a methyl group at the 6-position is anticipated to influence its electronic distribution, lipophilicity, and potential for intermolecular interactions within a crystal lattice. A definitive crystal structure would provide invaluable data on bond lengths, bond angles, and the supramolecular assembly, which are crucial for computational modeling and understanding its potential as a synthetic building block in drug development.[2]

Experimental Rationale and Workflow

The successful elucidation of a crystal structure is not a matter of chance but the result of a systematic and well-considered experimental workflow. The journey from a powdered compound to a refined crystal structure involves three critical stages: synthesis and purification, single-crystal growth, and X-ray diffraction analysis.

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Figure 1: A generalized workflow for the crystal structure analysis of a small organic molecule.

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Synthesis and Purification of 4-Chloro-6-methyl-1H-indole

A plausible synthetic route for **4-chloro-6-methyl-1H-indole** would involve a multi-step process, likely starting from a substituted nitro-toluene derivative, and employing a classic indole synthesis methodology like the Bartoli indole synthesis.

Proposed Synthetic Protocol:

- Nitration of 3-Chloro-5-methylaniline: To a solution of 3-chloro-5-methylaniline in a suitable solvent, a nitrating agent (e.g., a mixture of nitric acid and sulfuric acid) is added dropwise at a controlled temperature to yield the corresponding nitro derivative.

- Bartoli Indole Synthesis: The purified nitro-aromatic precursor is then subjected to the Bartoli reaction.[4] This involves reacting the nitro compound with an excess of vinylmagnesium bromide in an anhydrous solvent like tetrahydrofuran (THF) under an inert atmosphere.[4] The Grignard reagent adds to the nitro group, and subsequent rearrangement and cyclization afford the indole ring system.[4]

- Purification: The crude product is purified using column chromatography on silica gel with a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **4-Chloro-6-methyl-1H-indole**. The purity should be confirmed by NMR spectroscopy and mass spectrometry.

Single-Crystal Growth: The Art and Science

Obtaining high-quality single crystals suitable for X-ray diffraction is often the most challenging step in structural analysis.[5][6] The goal is to create a supersaturated solution from which the compound slowly precipitates in an ordered, crystalline form.[6]

Recommended Crystallization Techniques:

Several methods can be employed to grow single crystals of organic compounds.[7][8][9] For a compound like **4-Chloro-6-methyl-1H-indole**, the following techniques are recommended for initial screening:

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- Slow Evaporation: This is the simplest method, where the compound is dissolved in a suitable solvent to near saturation, and the solvent is allowed to evaporate slowly over several days or weeks.[5] The choice of solvent is critical and can influence crystal packing and quality.[5]

- Vapor Diffusion: This technique is highly effective for small quantities of material.[5] A concentrated solution of the compound in a relatively low-boiling point solvent is placed in a small, open vial. This vial is then placed inside a larger, sealed container that contains a more volatile "anti-solvent" in which the compound is less soluble. The vapor of the anti-solvent slowly diffuses into the solution, reducing the solubility of the compound and promoting slow crystallization.[6]

- Slow Cooling: A saturated solution of the compound is prepared at an elevated temperature. The solution is then allowed to cool slowly to room temperature, or even further in a refrigerator or freezer. The decrease in temperature reduces the solubility, leading to crystal growth.[8]

Detailed Protocol for Vapor Diffusion:

- Solvent Selection: Screen for a solvent that readily dissolves **4-Chloro-6-methyl-1H-indole** (e.g., dichloromethane, acetone, or ethyl acetate). Also, identify an anti-solvent in which the compound is poorly soluble but miscible with the primary solvent (e.g., hexanes, pentane, or diethyl ether).

- Preparation of the Solution: In a small, clean vial (e.g., 2 mL), dissolve 5-10 mg of purified **4-Chloro-6-methyl-1H-indole** in a minimal amount of the chosen solvent.

- Setting up the Crystallization Chamber: Place the small vial inside a larger vial or beaker (e.g., 20 mL). Carefully add the anti-solvent to the larger container, ensuring it does not splash into the smaller vial.

- Sealing and Incubation: Seal the larger container tightly and leave it undisturbed in a location with a stable temperature and free from vibrations.

- Monitoring: Monitor the setup daily for the formation of single crystals. This process can take anywhere from a few days to several weeks.

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Single-Crystal X-ray Diffraction Analysis

Once suitable single crystals are obtained, they are subjected to X-ray diffraction to determine the arrangement of atoms in the crystal lattice.

Data Collection and Processing:

- Crystal Mounting: A single crystal of appropriate size (typically 0.1-0.3 mm in each dimension) is carefully selected and mounted on a goniometer head.
- Data Collection: The mounted crystal is placed in a single-crystal X-ray diffractometer. The crystal is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations of the atoms.[10] It is then irradiated with a monochromatic X-ray beam, and the diffraction pattern is recorded as the crystal is rotated.
- Data Reduction: The collected diffraction data are processed to determine the unit cell parameters (the dimensions of the repeating unit in the crystal) and the space group (the symmetry of the crystal).[11] The intensities of the reflections are also integrated.

Structure Solution and Refinement:

- Structure Solution: The processed data are used to solve the phase problem and generate an initial model of the crystal structure.
- Structure Refinement: The initial model is refined against the experimental data to improve the fit and obtain the final, accurate crystal structure.[12] This process yields precise atomic coordinates, bond lengths, bond angles, and thermal parameters for each atom.

Expected Structural Features of 4-Chloro-6-methyl-1H-indole

While the actual crystal structure needs to be determined experimentally, we can anticipate some key features based on the known structures of other indole derivatives.[3]

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Figure 2: Molecular structure of **4-Chloro-6-methyl-1H-indole**.

Anticipated Crystallographic Data:

The following table presents a hypothetical summary of the kind of crystallographic data that would be obtained from a successful analysis.

Parameter	Expected Value/Range
Chemical Formula	C_9H_8ClN
Formula Weight	165.62 g/mol
Crystal System	Monoclinic or Orthorhombic
Space Group	e.g., $P2_1/c$, P-1
a (Å)	10-15
b (Å)	5-10
c (Å)	15-20
β (°)	90-110 (for monoclinic)
Volume ($Å^3$)	1000-1500
Z (molecules per unit cell)	4 or 8
Density (calculated)	1.3-1.5 g/cm^3
R-factor	< 0.05

Molecular Geometry and Intermolecular Interactions:

The refined structure would provide precise measurements of all bond lengths and angles within the molecule. Of particular interest would be the C-Cl and C-N bond lengths, as well as the planarity of the indole ring system.

Furthermore, the analysis of the crystal packing would reveal the nature and geometry of intermolecular interactions. Given the presence of the N-H group, it is highly probable that the

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crystal structure will feature hydrogen bonding, potentially forming dimers or extended chains. [3][10] Halogen bonding involving the chlorine atom is also a possibility that could influence the supramolecular architecture.

Conclusion and Future Perspectives

This technical guide has outlined a comprehensive and robust methodology for the synthesis, crystallization, and crystal structure analysis of **4-Chloro-6-methyl-1H-indole**. The successful elucidation of this structure would provide critical data for understanding its chemical properties and would be a valuable contribution to the field of medicinal chemistry. The detailed structural information would enable more accurate in silico modeling for drug design and could guide the synthesis of novel indole derivatives with enhanced biological activity.

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